

chemical structure and properties of 10-Hydroxycanthin-6-one

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Compound of Interest

Compound Name: 10-Hydroxycanthin-6-one

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An In-depth Technical Guide to 10-Hydroxycanthin-6-one

For Researchers, Scientists, and Drug Development Professionals

Introduction

10-Hydroxycanthin-6-one is a naturally occurring alkaloid belonging to the canthin-6-one subclass of β -carbolines. Canthin-6-one alkaloids are known for their diverse and potent biological activities, which has led to significant interest in their potential as therapeutic agents. These compounds are primarily found in plant families such as Rutaceae and Simaroubaceae. This technical guide provides a comprehensive overview of the chemical structure, properties, biological activities, and relevant experimental protocols for **10-Hydroxycanthin-6-one** and its closely related analogs.

Chemical Structure and Properties

10-Hydroxycanthin-6-one possesses a rigid, tetracyclic aromatic core structure. The presence of a hydroxyl group at the C-10 position and a ketone at C-6 are key features that influence its chemical and biological properties.

Table 1: Physicochemical and Spectroscopic Properties of **10-Hydroxycanthin-6-one** and Related Compounds

Property	Value	Compound	Source
Molecular Formula	C ₁₄ H ₈ N ₂ O ₂	10-Hydroxycanthin-6-one	N/A
Molecular Weight	236.23 g/mol	10-Hydroxycanthin-6-one	N/A
CAS Number	86293-41-6	10-Hydroxycanthin-6-one	N/A
Appearance	Orange-yellow solid	10-Hydroxycanthin-6-one	[1]
Melting Point	224-225 °C	4-Methoxy-5-hydroxycanthin-6-one	[2]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	9-Hydroxycanthin-6-one	N/A
¹ H NMR (400 MHz, DMSO-d ₆) δ (ppm)	10.71 (br s, 1H), 8.82 (d, J = 5.48 Hz, 1H), 8.28 (d, J = 5.44 Hz, 1H), 8.18 (d, J = 8.56 Hz, 1H), 8.11 (d, J = 9.84 Hz, 1H), 7.88 (d, J = 2.20 Hz, 1H), 7.03 (d, J = 9.84 Hz, 1H), 6.99 (dd, J = 8.60, 2.24 Hz, 1H)	10-Hydroxycanthin-6-one	[1]
¹³ C NMR (100 MHz, DMSO-d ₆) δ (ppm)	161.8, 158.4, 142.5, 141.7, 136.4, 132.4, 131.9, 131.8, 130.1, 125.6, 116.2, 114.9, 114.6, 102.9	10-Hydroxycanthin-6-one	[1]
Mass Spectrum (m/z)	237.0 [M+H] ⁺	10-Hydroxycanthin-6-one	[1]

Biological Activities

10-Hydroxycanthin-6-one and its analogs exhibit a range of biological activities, including antibacterial, antifungal, and cytotoxic effects.

Table 2: Biological Activities of **10-Hydroxycanthin-6-one** and Related Canthin-6-one Alkaloids

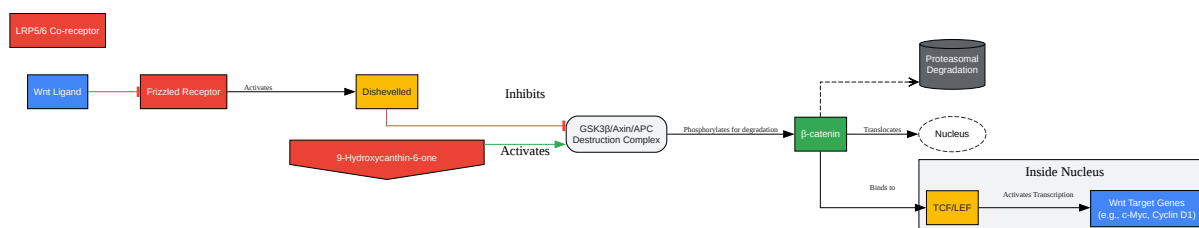
Activity	Target	Measurement	Value	Compound	Source
Antibacterial	Bacillus cereus	MIC	15.62 µg/mL	10-Hydroxycanthin-6-one	N/A
Antibacterial	Bacillus subtilis	MIC	3.91-31.25 µg/mL	Ester derivatives of 10-Hydroxycanthin-6-one	N/A
Antibacterial	Ralstonia solanacearum	MIC	3.91 µg/mL	Quaternized 10-methoxycanthin-6-one derivatives	[3]
Antibacterial	Pseudomonas syringae	MIC	3.91 µg/mL	Quaternized 10-methoxycanthin-6-one derivatives	[3]
Antifungal	Fusarium graminearum	Inhibition Rate	100% at 50 µg/mL	Ester derivatives of 10-Hydroxycanthin-6-one	N/A
Cytotoxic	HT-1080 (human fibrosarcoma)	IC ₅₀	7.2 µM	10-Hydroxy-9-methoxycanthin-6-one	[4]
Cytotoxic	HT-1080 (human fibrosarcoma)	IC ₅₀	5.0 µM	9,10-Dimethoxycanthin-6-one	[4]

NF-κB Inhibition	-	IC ₅₀	3.8 μM	9-Hydroxycanthin-6-one	[5]
Phosphodiesterase-5 (PDE-5) Inhibition	PDE-5	IC ₅₀	4.66 ± 1.13 μM	9-Hydroxycanthin-6-one	[6]

Signaling Pathways and Mechanism of Action

While the specific signaling pathways for **10-Hydroxycanthin-6-one** are not extensively studied, research on its isomer, 9-Hydroxycanthin-6-one, has elucidated its role as an inhibitor of the Wnt signaling pathway.[7][8][9] This pathway is crucial in cell proliferation, differentiation, and embryonic development, and its dysregulation is implicated in various diseases, including cancer.[10]

9-Hydroxycanthin-6-one inhibits the Wnt pathway by activating Glycogen Synthase Kinase 3β (GSK3β), which leads to the degradation of β-catenin.[7][8][9] This, in turn, prevents the transcription of Wnt target genes.[7][8][9] Given the structural similarity, it is plausible that **10-Hydroxycanthin-6-one** may exert some of its biological effects through modulation of similar signaling cascades.



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Caption: Wnt signaling pathway inhibition by 9-Hydroxycanthin-6-one.

Experimental Protocols

Synthesis of 10-Hydroxycanthin-6-one

A common method for the synthesis of **10-Hydroxycanthin-6-one** involves the demethylation of 10-methoxycanthin-6-one.[1]

Protocol: Demethylation of 10-Methoxycanthin-6-one[1]

- A solution of 10-methoxycanthin-6-one in a suitable solvent (e.g., dichloromethane) is prepared.
- The solution is cooled to -78 °C.
- A solution of boron tribromide (BBr_3) in dichloromethane is added dropwise to the cooled solution of 10-methoxycanthin-6-one.
- The reaction mixture is stirred at -78 °C for a specified period.
- The reaction is quenched by the slow addition of methanol.
- The mixture is allowed to warm to room temperature.
- The solvent is removed under reduced pressure.
- The residue is purified by column chromatography on silica gel to yield **10-Hydroxycanthin-6-one**.

An alternative and more convenient method utilizes hydrobromic acid (HBr) for demethylation.
[1]



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References

- 1. mdpi.com [mdpi.com]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. mdpi.com [mdpi.com]
- 4. Canthin-6-one alkaloids and a tirucallanoid from Eurycoma longifolia and their cytotoxic activity against a human HT-1080 fibrosarcoma cell line - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Analysis of canthin-6-one alkaloids derived from Eurycoma spp. by micellar liquid chromatography and conventional high-performance liquid chromatography: a comparative evaluation - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- 8. u-toyama.elsevierpure.com [u-toyama.elsevierpure.com]
- 9. 9-Hydroxycanthin-6-one, a β -Carboline Alkaloid from Eurycoma longifolia, Is the First Wnt Signal Inhibitor through Activation of Glycogen Synthase Kinase 3 β without Depending on Casein Kinase 1 α - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Blocking the WNT/ β -catenin pathway in cancer treatment: pharmacological targets and drug therapeutic potential - PMC [pmc.ncbi.nlm.nih.gov]
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